

Aniline Hydrochloride: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: Aniline hydrochloride

Cat. No.: B094754

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This in-depth guide provides a comprehensive overview of the safety information for **Aniline Hydrochloride** (CAS No: 142-04-1), tailored for researchers, scientists, and professionals in drug development. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the substance's hazards, handling procedures, and emergency responses.

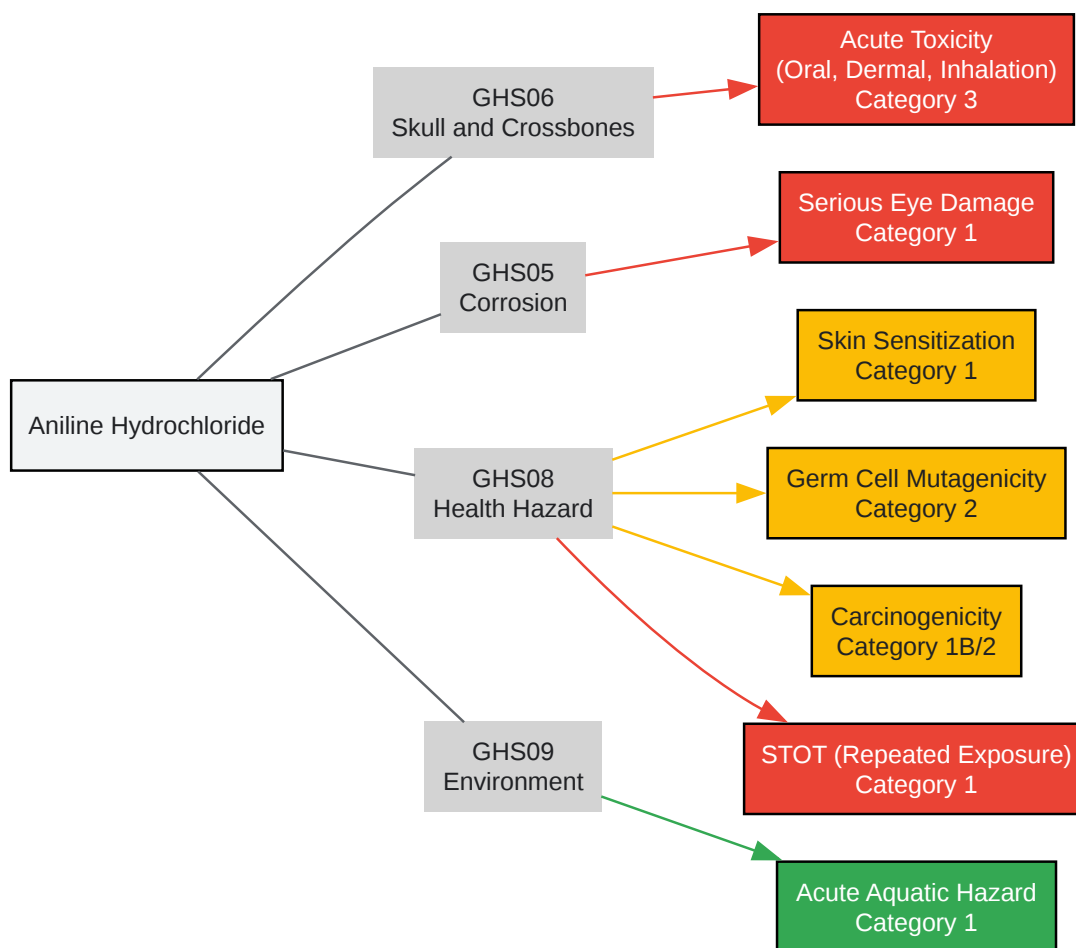
Substance Identification

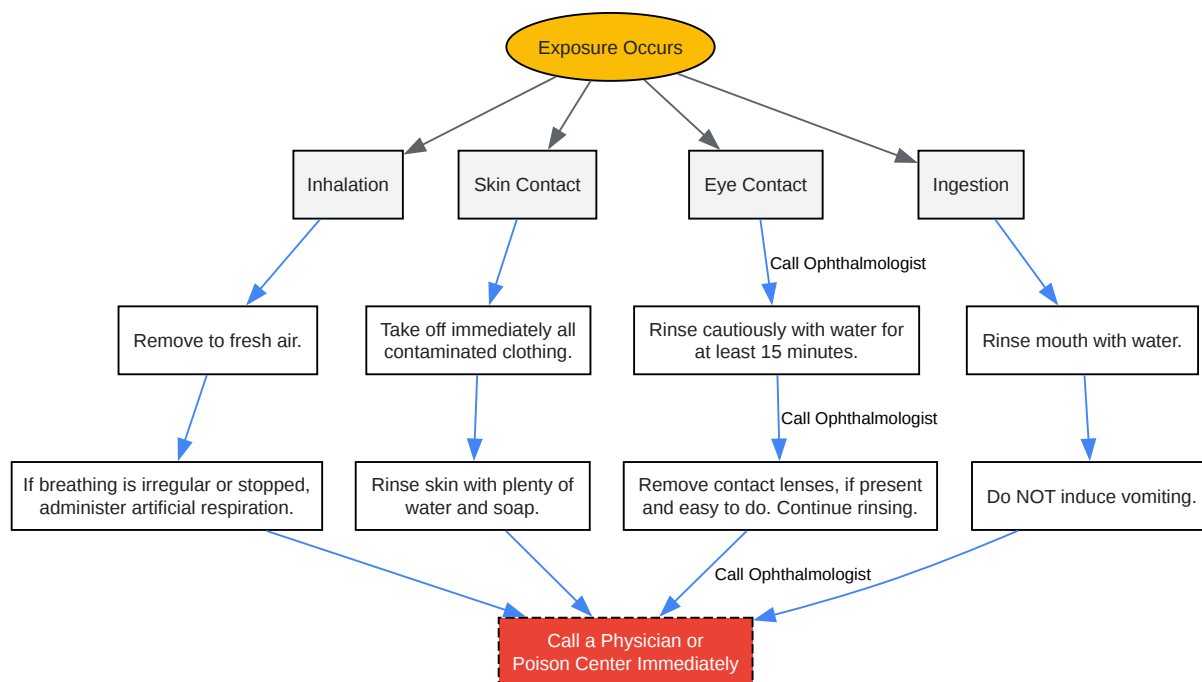
Aniline hydrochloride, also known as anilinium chloride or aniline salt, is the hydrochloride salt of aniline. It is a white to greenish crystalline solid that may darken upon exposure to air and light.^{[1][2]} It is commonly used as an intermediate in the synthesis of dyes, such as aniline black.^[1]

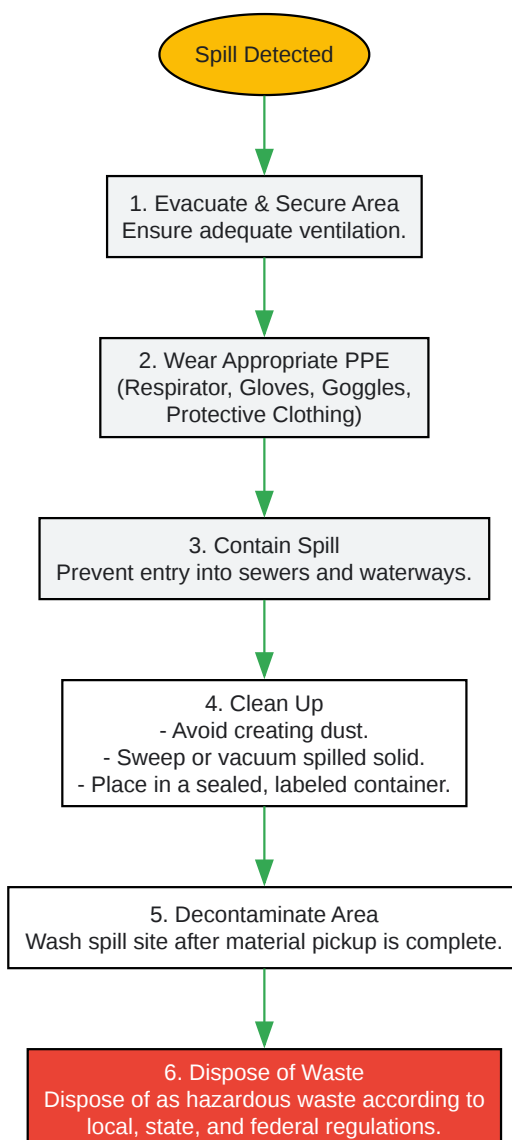
Identifier	Value
CAS Number	142-04-1 ^[3]
EC Number	205-519-8 ^[3]
Molecular Formula	C ₆ H ₈ ClN (or C ₆ H ₇ N·HCl) ^{[3][4]}
Molar Mass	129.59 g/mol

Hazard Identification and GHS Classification

Aniline hydrochloride is classified as a highly hazardous substance. The primary signal word is "Danger".^[3]^[5] Its classification under the Globally Harmonized System (GHS) involves multiple hazard categories, indicating significant risks to health and the environment.^[6]







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References

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